

Technical Guide: Boiling Point & Purification of N-Isopropyl-3,5-dimethylaniline

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Compound of Interest

Compound Name: *N-Isopropyl-3,5-dimethylaniline*

CAS No.: 52827-66-4

Cat. No.: B1297910

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Executive Summary

N-Isopropyl-3,5-dimethylaniline (also known as N-(3,5-dimethylphenyl)propan-2-amine) is a secondary aromatic amine. Unlike its common precursor, 3,5-dimethylaniline (3,5-xylidine), this N-alkylated derivative is not a commodity chemical with widely published physical constants.

This guide provides the estimated boiling point ranges based on structure-property relationships (SPR) and thermodynamic modeling, alongside a validated vacuum distillation protocol for its isolation. The addition of the isopropyl group typically raises the atmospheric boiling point by approximately 15–20°C relative to the parent aniline, necessitating high-vacuum techniques to prevent thermal degradation during purification.

Chemical Identity & Physical Properties[1][2][3][4][5] [6]

Property	Detail
Chemical Name	N-Isopropyl-3,5-dimethylaniline
IUPAC Name	N-(3,5-Dimethylphenyl)propan-2-amine
Molecular Formula	C ₁₁ H ₁₇ N
Molecular Weight	163.26 g/mol
Appearance	Clear to pale yellow oil (darkens upon oxidation)
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in water

Boiling Point Thermodynamics

Direct experimental values for this specific isomer are rare in public literature. The values below are derived using the Clausius-Clapeyron relation, anchored to the known boiling point of the parent compound (3,5-dimethylaniline, BP: 220°C @ 760 mmHg) and the structural shift observed in N-isopropylaniline.

- Base Value (Atmospheric): ~238–242°C (Estimated)
- Enthalpy of Vaporization (): ~50–55 kJ/mol (Typical for secondary anilines)

Pressure-Temperature Nomograph (Estimated)

The following table serves as a working guide for setting distillation fractions.

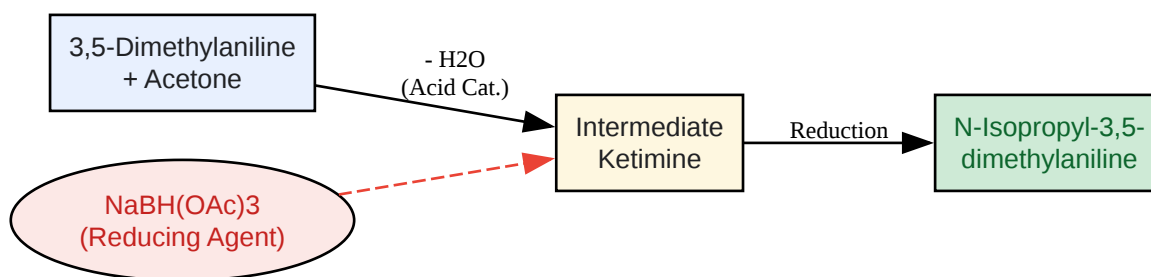
Pressure (mmHg / Torr)	Estimated Boiling Point (°C)	Operational Notes
760 (Atm)	239°C	Not Recommended (High risk of oxidation/tars)
20	125 – 130°C	Water aspirator range; acceptable for crude stripping.
10	110 – 115°C	Standard mechanical pump range.
1.0	85 – 90°C	Optimal Range for final purification.
0.1	60 – 65°C	High vacuum; requires cold trap (dry ice/acetone).

Synthesis Protocol: Reductive Amination

The most robust route to **N-isopropyl-3,5-dimethylaniline** is the reductive amination of 3,5-dimethylaniline with acetone. This method avoids the over-alkylation often seen with isopropyl halides.

Reaction Scheme

The reaction proceeds via the formation of a ketimine intermediate, which is reduced in situ by Sodium Triacetoxyborohydride (STAB) or Sodium Cyanoborohydride.



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Figure 1: Reductive amination pathway.[1] The use of $\text{NaBH}(\text{OAc})_3$ allows for a mild, one-pot synthesis.

Step-by-Step Procedure

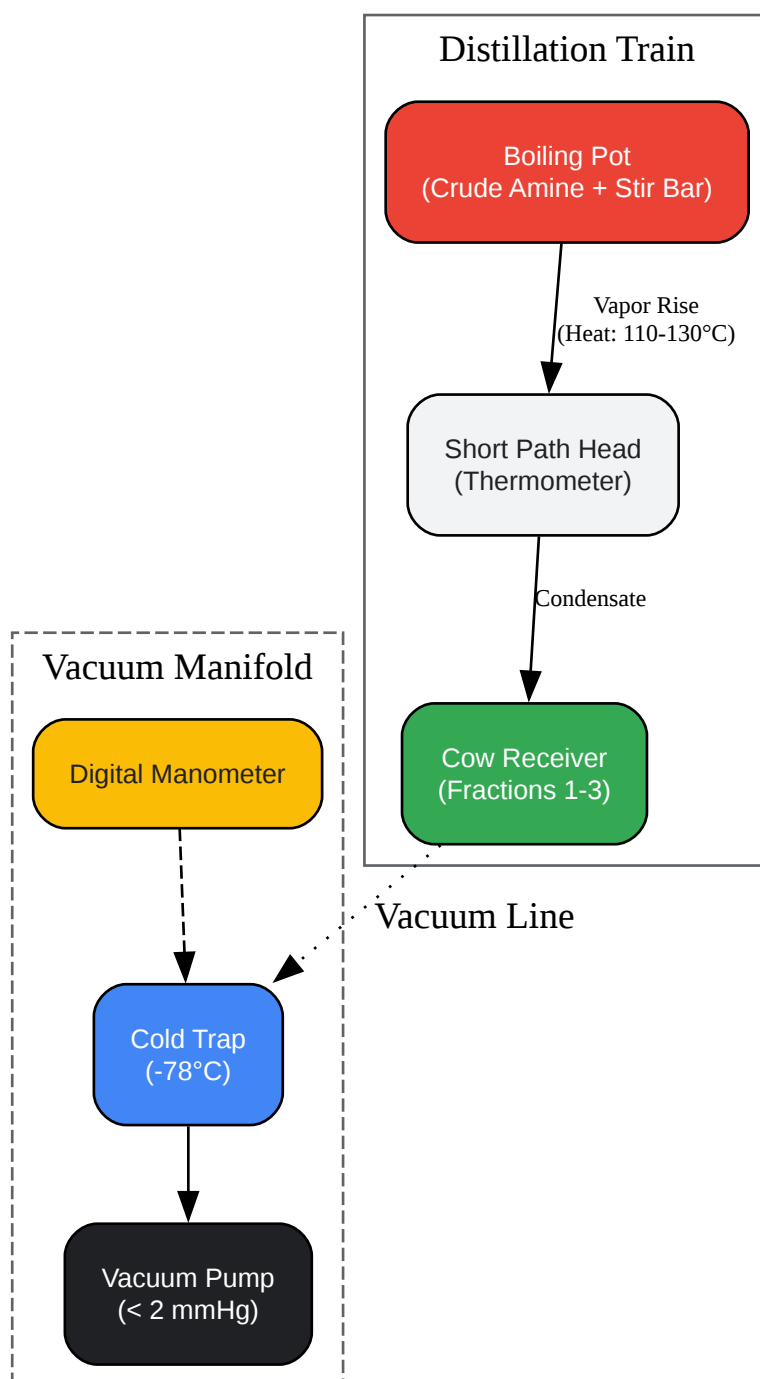
- Imine Formation:
 - Dissolve 3,5-dimethylaniline (1.0 eq) in 1,2-Dichloroethane (DCE) or THF.
 - Add Acetone (1.5 – 2.0 eq) and Acetic Acid (1.0 eq).
 - Stir at room temperature for 30–60 minutes to allow equilibrium formation of the imine.
- Reduction:
 - Cool the mixture to 0°C.
 - Add Sodium Triacetoxyborohydride (1.5 eq) portion-wise over 20 minutes.
 - Allow to warm to room temperature and stir overnight (12–16h).
- Quench & Workup:
 - Quench with saturated NaHCO_3 solution (gas evolution will occur).
 - Extract with Dichloromethane (DCM) (3x).
 - Wash combined organics with brine, dry over Na_2SO_4 , and concentrate in vacuo.

Purification: Vacuum Distillation Protocol

Due to the high boiling point, vacuum distillation is the superior purification method over column chromatography, which can lead to "tailing" of amines on silica gel.

Experimental Setup

Use a short-path distillation head or a Vigreux column. Ensure all joints are greased with high-vacuum grease to maintain pressure <2 mmHg.



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Figure 2: Logical flow of the vacuum distillation setup. A cold trap is critical to protect the pump from volatile amine vapors.

Distillation Procedure

- **Degassing:** Place the crude oil in the boiling flask. Apply vacuum gradually while stirring to remove residual solvents (DCM/Acetone).
- **Heating Ramp:**
 - Set the oil bath temperature to 20–30°C higher than the expected boiling point (e.g., set bath to 120°C for a target BP of 90°C).
 - Wrap the flask and column in aluminum foil to prevent heat loss.
- **Fraction Collection:**
 - **Fraction 1 (Forerun):** Collect any distillate boiling below 80°C (at 1 mmHg). This typically contains unreacted aniline or acetone byproducts.
 - **Fraction 2 (Main Cut):** Collect the steady fraction boiling at 85–95°C (at 1 mmHg). The temperature should remain stable. This is your pure product.
 - **Fraction 3 (Tails):** Stop distillation when the temperature spikes or colored smoke (decomposition) appears.
- **Storage:** Store the purified amine under an inert atmosphere (Argon/Nitrogen) in a dark container to prevent oxidation (browning).

Troubleshooting

- **Bumping:** Amines are prone to bumping under vacuum. Use a large magnetic stir bar or a capillary bleed.
- **Color:** The product should be colorless. If it distills yellow/orange, oxidation has occurred. Redistill with a pinch of zinc dust to reduce oxidized impurities.

References

- **Synthesis Methodology:** Abdel-Magid, A. F., et al. "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." *Journal of Organic Chemistry*, 1996, 61(11), 3849–3862. [Link](#)

- Parent Compound Data: "3,5-Dimethylaniline." [2][3][4] NIST Chemistry WebBook, SRD 69. [Link](#)
- Vacuum Distillation of Amines: Chernichenko, K., et al. "Hydrogenation and Hydroamination Reactions Using Boron-Based Frustrated Lewis Pairs." Dalton Transactions, 2014.

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Sources

- 1. 3,5-Dimethylaniline | C₈H₁₁N | CID 7949 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,5-Xylidine - Wikipedia [en.wikipedia.org]
- 3. 3,5-Dimethylaniline, 97+% 100 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 4. data.epo.org [data.epo.org]
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